

- A few drops of **3'-(Trifluoromethyl)acetophenone** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the intersection of the crosshairs.
- If a color fringe is observed, the compensator is adjusted to eliminate it.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at a constant value (e.g., 20 °C) using the water circulator.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a liquid chemical such as **3'-(Trifluoromethyl)acetophenone**.

